

# The Titanium-Iodine System: A Technical Guide to its Phase Equilibria

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## Compound of Interest

Compound Name: *Titanium iodide*

Cat. No.: *B1174153*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current understanding of the titanium-iodine (Ti-I) phase diagram. The information is compiled from various scientific sources and is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the chemical and physical behavior of this system. While a complete, experimentally verified phase diagram is not yet publicly available, this document synthesizes the known quantitative data, experimental methodologies, and key chemical transformations.

## Introduction

The titanium-iodine system is of significant industrial importance, primarily due to its central role in the van Arkel-de Boer process for producing high-purity titanium metal. This process relies on the formation and subsequent decomposition of volatile **titanium iodides** to separate titanium from its impurities. A thorough understanding of the phase equilibria within the Ti-I system is crucial for optimizing this process and for the development of new materials and chemical syntheses involving titanium and iodine. This guide summarizes the key **titanium iodide** compounds, their thermodynamic properties, and the experimental techniques used to study their phase relationships.

## Key Titanium Iodide Compounds

The titanium-iodine system is characterized by several stable iodide compounds, with titanium existing in different oxidation states. The most well-studied of these is titanium tetraiodide (TiI<sub>4</sub>), but lower iodides such as titanium diiodide (TiI<sub>2</sub>) and titanium triiodide (TiI<sub>3</sub>) also play a crucial role in the overall phase behavior.

## Quantitative Data Summary

The following tables summarize the known quantitative data for the key **titanium iodide** compounds.

Table 1: Physical and Thermodynamic Properties of **Titanium Iodides**

Compound	Formula	Molar Mass (g/mol)	Melting Point (°C)	Boiling Point (°C)	Density (g/cm <sup>3</sup> )	Crystal Structure
Titanium Diiodide	TiI <sub>2</sub>	301.68	-	-	5.02	-
Titanium Triiodide	TiI <sub>3</sub>	428.58	-	-	4.96	Polymeric face-sharing octahedra
Titanium Tetraiodide	TiI <sub>4</sub>	555.49	150	377	4.3	Cubic

Table 2: Vapor Pressure Data for Titanium Tetraiodide (TiI<sub>4</sub>)

The vapor pressure of liquid TiI<sub>4</sub> can be described by the following equation:

$$\log_{10}(p) = -3054/T + 7.5773$$

where p is the pressure in mmHg and T is the temperature in Kelvin.<sup>[1]</sup> This equation is valid for pressures ranging from 4 to 670 mmHg.

Table 3: Enthalpy of Vaporization for Titanium Tetraiodide (TiI<sub>4</sub>)

Enthalpy of Vaporization ( $\Delta H_{\text{vap}}$ )	Temperature Range (K)
58.5 kJ/mol	433 - 643

## Phase Equilibria and Chemical Transformations

The phase relationships in the titanium-iodine system are primarily governed by a series of temperature-dependent chemical reactions. These reactions are the foundation of the van Arkel-de Boer process.

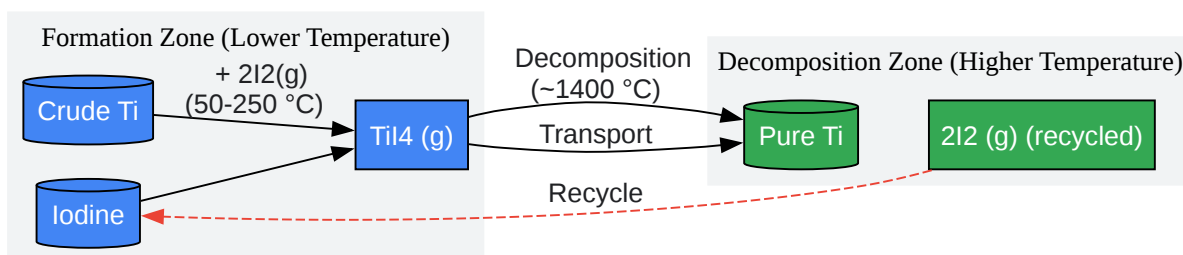
### Key Reactions in the Titanium-Iodine System

The formation and decomposition of **titanium iodides** can be summarized by the following key equilibria:

- Formation of Titanium Tetraiodide: Crude titanium reacts with iodine gas at elevated temperatures to form volatile titanium tetraiodide.
  - $\text{Ti(s)} + 2\text{I}_2\text{(g)} \rightleftharpoons \text{TiI}_4\text{(g)}$
  - This reaction typically occurs in the temperature range of 50-250 °C.
- Formation of Lower Iodides: At higher temperatures, titanium tetraiodide can react with excess titanium to form lower iodides.
  - $\text{TiI}_4\text{(g)} + \text{Ti(s)} \rightleftharpoons 2\text{TiI}_2\text{(s)}$
  - The formation of  $\text{TiI}_2$  is favored at temperatures between 700 and 900 K.
- Disproportionation and Decomposition: The various **titanium iodides** can undergo disproportionation and decomposition reactions at different temperatures.
  - $2\text{TiI}_3\text{(s)} \rightleftharpoons \text{TiI}_2\text{(s)} + \text{TiI}_4\text{(g)}$
  - $\text{TiI}_2\text{(s)} \rightleftharpoons \text{Ti(s)} + \text{I}_2\text{(g)}$
  - $\text{TiI}_4\text{(g)} \rightleftharpoons \text{Ti(s)} + 2\text{I}_2\text{(g)}$

- The decomposition of  $TiI_4$  to yield pure titanium occurs at high temperatures, typically on a heated filament around 1400 °C.

The following diagram illustrates the central reactions in the van Arkel-de Boer process.



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Van Arkel-de Boer process for titanium purification.

## Experimental Protocols for Phase Diagram Determination

The determination of a complete phase diagram for a metal-halogen system like titanium-iodine requires a combination of experimental techniques to identify phase boundaries and invariant points under various conditions of temperature, pressure, and composition.

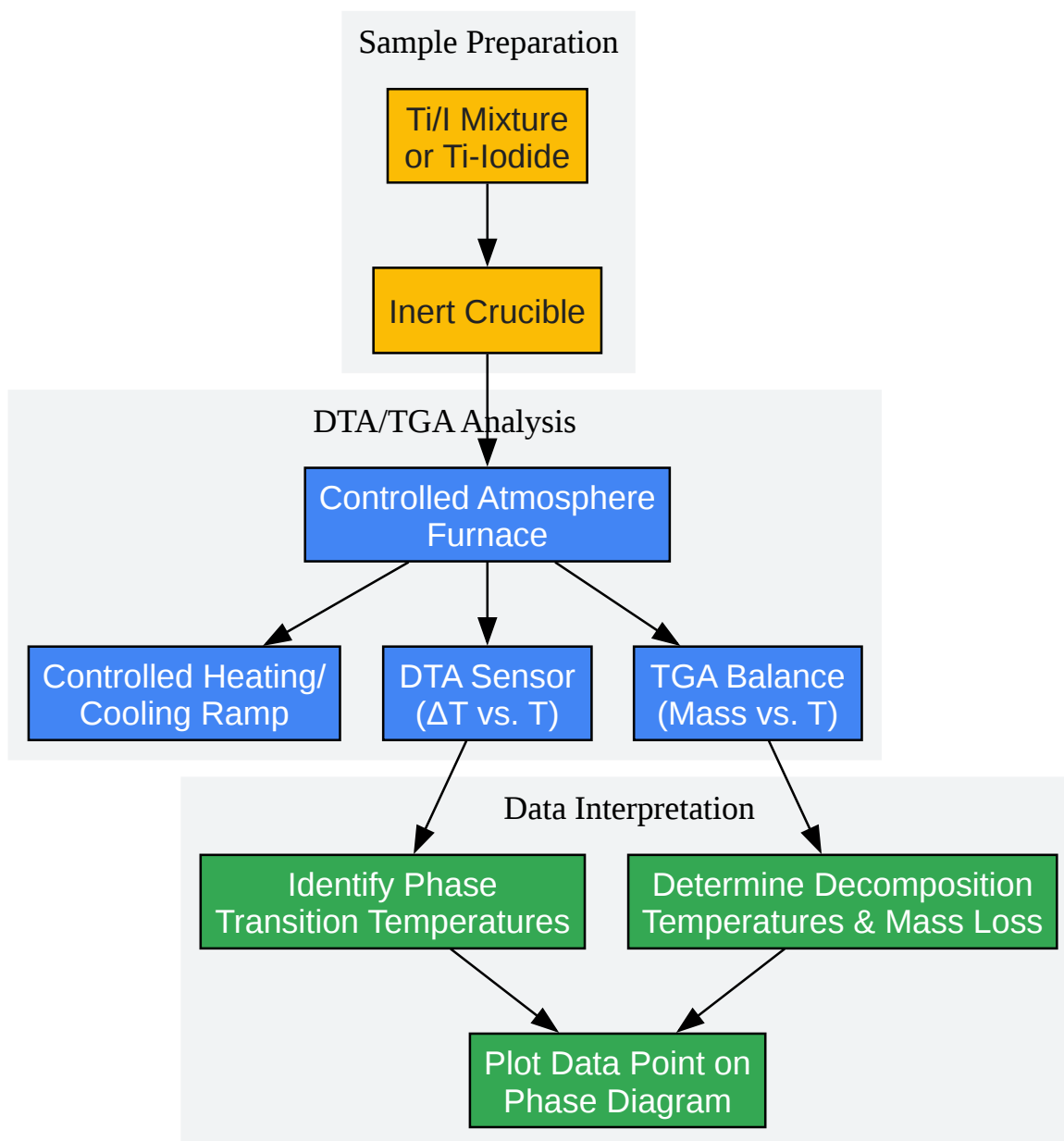
### Thermal Analysis (DTA/TGA)

Differential Thermal Analysis (DTA) and Thermogravimetric Analysis (TGA) are powerful techniques for identifying phase transitions, decomposition temperatures, and changes in mass as a function of temperature.

- Methodology:
  - A sample of a specific **titanium iodide** or a mixture of titanium and iodine is placed in a crucible within a controlled atmosphere furnace.
  - The sample is heated or cooled at a constant rate.

- DTA measures the temperature difference between the sample and an inert reference, revealing endothermic or exothermic transitions such as melting, boiling, or solid-state phase changes.
- TGA continuously measures the mass of the sample, detecting changes due to decomposition (release of iodine gas) or reaction with the atmosphere.
- By performing these analyses for various compositions across the Ti-I system, the temperatures of phase transitions can be mapped out.

The following diagram illustrates a typical experimental workflow for thermal analysis.



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Workflow for DTA/TGA analysis of the Ti-I system.

## Vapor Pressure Measurements

Vapor pressure measurements are essential for defining the gas-solid and gas-liquid equilibria in the phase diagram.

- Methodology (Static Method):
  - A known amount of a **titanium iodide** is sealed in an evacuated, constant-volume vessel.
  - The vessel is heated to a specific temperature, and the pressure of the vapor in equilibrium with the condensed phase is measured using a pressure transducer.
  - This is repeated at various temperatures to obtain the vapor pressure curve.
- Methodology (Effusion Method):
  - A sample is placed in a Knudsen cell, which has a small orifice.
  - The cell is heated in a vacuum, and the rate of mass loss through the orifice is measured.
  - The vapor pressure can be calculated from the rate of effusion using the Hertz-Knudsen equation.

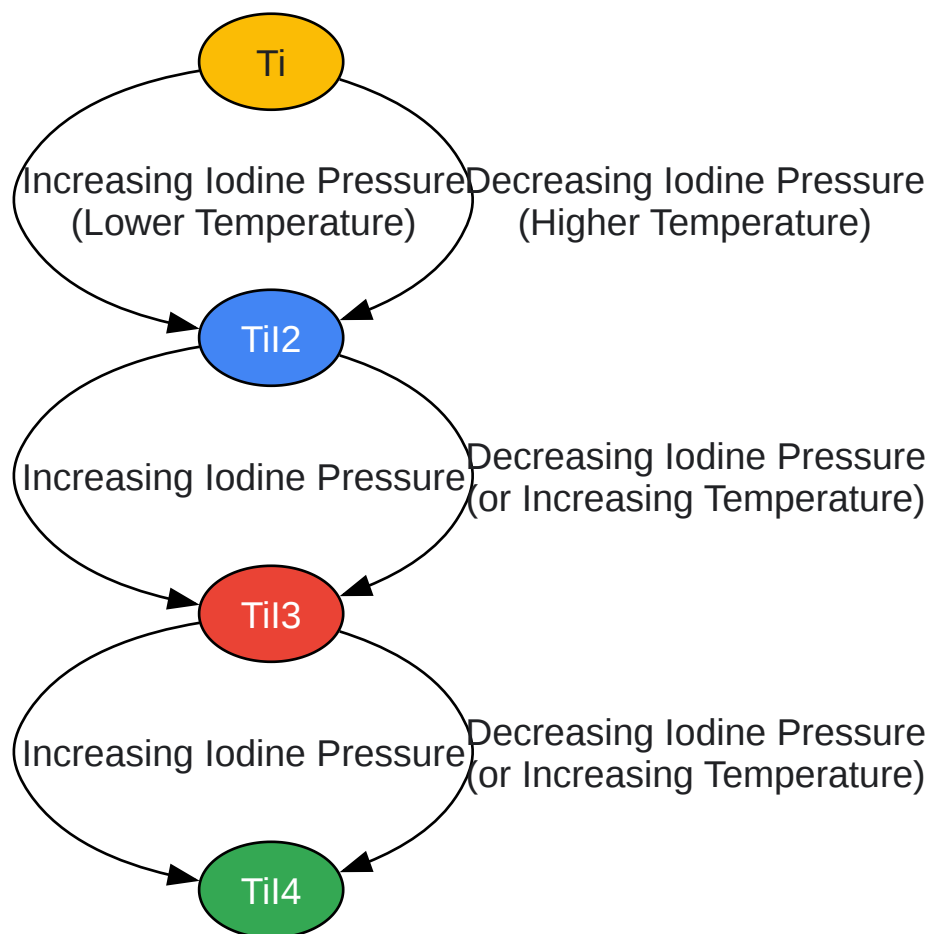
## X-ray Diffraction (XRD)

X-ray diffraction is used to identify the crystal structures of the solid phases present at different temperatures and compositions.

- Methodology:
  - Samples of titanium-iodine mixtures are prepared and annealed at specific temperatures for a sufficient time to reach equilibrium.
  - The samples are then quenched to room temperature to preserve the high-temperature phases.
  - XRD analysis is performed on the quenched samples to identify the crystal structures of the phases present.
  - By analyzing samples with different compositions annealed at various temperatures, the solid-state phase boundaries can be determined.

## Logical Relationships in the Ti-I System

The stability of the different **titanium iodides** is a function of both temperature and iodine partial pressure. A simplified representation of these relationships is shown below.



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## References

- 1. [cdnsiencepub.com](https://cdnsiencepub.com) [cdnsiencepub.com]
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